

A Comparative Performance Analysis of Aniline Black and Other Industrial Black Pigments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Aniline Black*

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In the diverse landscape of industrial pigments, the selection of a black pigment is a critical decision for researchers, scientists, and drug development professionals, impacting not only the aesthetic qualities of a product but also its functional performance and long-term stability. This guide provides an objective comparison of **Aniline Black** (Pigment Black 1) with two other widely used black pigments: Carbon Black (Pigment Black 7) and Iron Oxide Black (Pigment Black 11). The following sections present a detailed analysis of their key performance indicators, supported by experimental data and standardized testing protocols.

Quantitative Performance Comparison

The selection of an appropriate black pigment is contingent on the specific requirements of the application. The data presented in the following table summarizes the key performance characteristics of **Aniline Black**, Carbon Black, and Iron Oxide Black, offering a clear, comparative overview.

Performance Metric	Aniline Black (Pigment Black 1)	Carbon Black (Pigment Black 7)	Iron Oxide Black (Pigment Black 11)
Color	Deep black with a red undertone	Deep, neutral black	Neutral to slightly brownish black
Tinting Strength	Relatively Low (95-105%)[1]	Very High (100-130%)	High (95-105%)[2][3]
Lightfastness (Blue Wool Scale)	Excellent (Typically 7-8)	Excellent (7-8)[4]	Excellent (Typically 8)
Heat Stability	~ 200°C[1][5]	High (Varies by grade, >250°C)	Up to 300°C[6]
Chemical Resistance	Good[7]	Excellent[4]	Excellent[6]
Acid Resistance	Good	Excellent (5/5)[4]	High
Alkali Resistance	Good	Excellent (5/5)[4]	High
UV Resistance	Good (Lower UV absorption than Carbon Black)[1]	Excellent	Excellent
Electrical Properties	Non-conductive / Antistatic[7]	Conductive (Varies by grade)	Insulating
pH Value	6.0 - 8.0[1]	4.0 - 8.0[4]	4.0 - 8.0[2]
Particle Size	Larger than Carbon Black	Very fine	Varies
Oil Absorption	~104 g/100g [1]	55-85 g/100g [4]	13-25 g/100g [8][9]

Key Performance Attributes: A Deeper Dive

Aniline Black is a synthetic organic pigment valued for its unique deep black hue with a characteristic reddish undertone.[1] Its lower tinting strength compared to Carbon Black can be advantageous in applications requiring subtle shading.[1] A notable feature is its lower absorption of UV radiation, which makes it particularly suitable for UV-curing systems.[1] Furthermore, its non-conductive and antistatic properties differentiate it from many grades of

Carbon Black, opening up applications in electronics and specialized coatings where electrical conductivity is undesirable.[7]

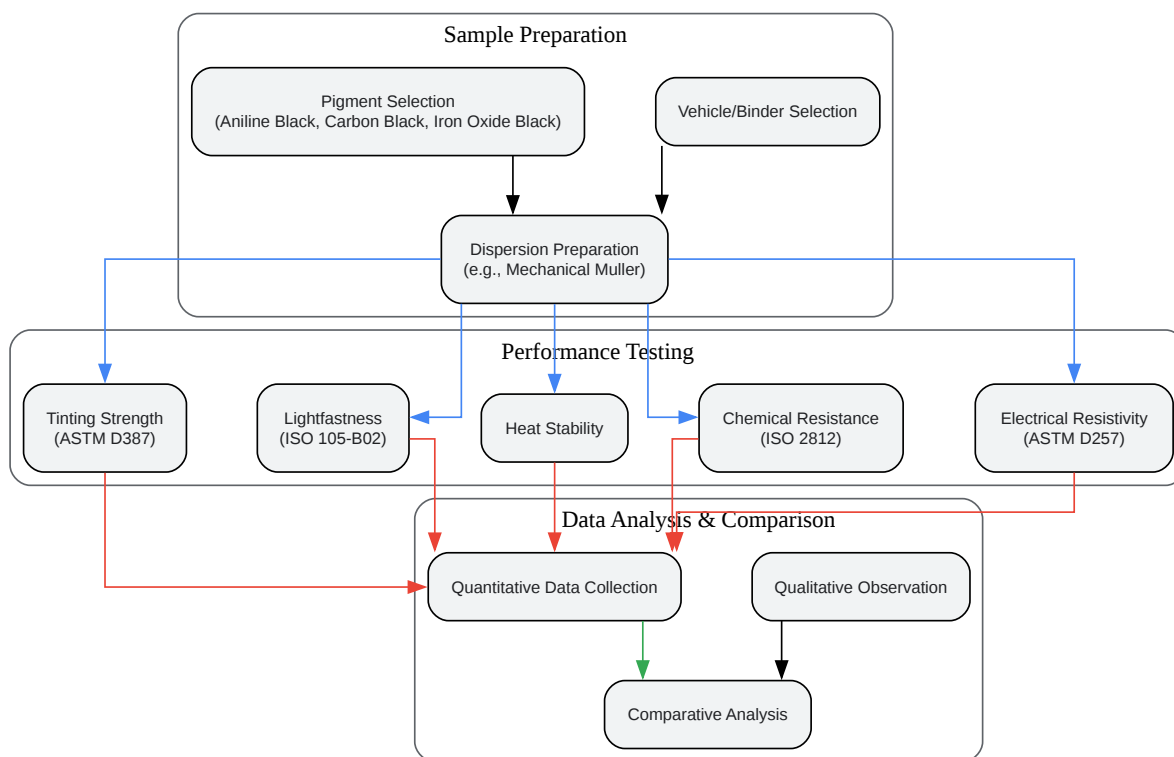
Carbon Black is the most ubiquitous black pigment in the industry, renowned for its exceptional tinting strength and deep, intense black color.[10] Produced by the incomplete combustion of hydrocarbons, its very fine particle size contributes to its high surface area and superior hiding power.[10] Carbon Black offers excellent UV protection and weather resistance, making it a preferred choice for durable coatings and plastics.[9] Depending on the manufacturing process, different grades of Carbon Black can be produced, some of which are electrically conductive.[11]

Iron Oxide Black is an inorganic pigment known for its outstanding durability, lightfastness, and chemical stability.[12] It is non-toxic and provides excellent resistance to weathering, making it a reliable choice for construction materials, coatings, and other outdoor applications.[12] While its tinting strength is high, it generally does not reach the intensity of Carbon Black.[6]

Experimental Protocols

The data presented in this guide is based on standardized testing methodologies to ensure accuracy and comparability. The following are outlines of the key experimental protocols used to evaluate pigment performance.

Pigment Performance Evaluation Workflow



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Caption: A logical workflow for the comprehensive evaluation of industrial pigments.

Tinting Strength (ASTM D387)

The tinting strength of a chromatic pigment is determined by comparing it to a standard reference of the same type.^{[2][3][13][14]}

- **Preparation of Dispersions:** A specified amount of the test pigment and a standard white pigment (e.g., zinc oxide) are dispersed in a suitable vehicle (e.g., linseed oil) using a mechanical muller.[2][3] The dispersion is carried out for a predetermined number of revolutions to ensure thorough mixing.
- **Color Comparison:** The resulting colored paste (tint) is drawn down on a substrate alongside the tint prepared with the reference standard pigment.
- **Evaluation:** The relative tinting strength is assessed visually or instrumentally by comparing the color intensity of the two samples.[15]

Lightfastness (ISO 105-B02)

This method determines the resistance of a colorant to fading when exposed to an artificial light source that mimics natural daylight.[1][4]

- **Sample Preparation:** The pigment is incorporated into a suitable medium and applied to a substrate. A portion of the sample is masked to serve as an unexposed reference.[1]
- **Exposure:** The prepared sample and a set of Blue Wool standards (rated 1 to 8) are simultaneously exposed to a xenon arc lamp under controlled conditions of temperature and humidity.[1][5]
- **Assessment:** The fading of the test sample is periodically compared to the fading of the Blue Wool standards. The lightfastness rating is the number of the Blue Wool standard that exhibits a similar degree of fading.[10][16]

Heat Stability

This test evaluates the ability of a pigment to withstand high temperatures without significant color change.[17]

- **Sample Preparation:** The pigment is incorporated into the desired medium (e.g., a polymer).
- **Heating:** The prepared sample is placed in a constant temperature oven at a specified temperature for a defined period (e.g., 30-60 minutes).[17]

- Evaluation: After cooling to room temperature, the color of the heated sample is compared to an unheated sample. The color change is typically measured using a spectrophotometer, and the maximum temperature at which the color change remains within an acceptable tolerance is determined.[17]

Chemical Resistance (ISO 2812)

This standard specifies methods for determining the resistance of a coating to the effects of liquids.[18][19][20]

- Sample Preparation: A coating containing the pigment is applied to a standard panel and allowed to cure.
- Exposure: The coated panel is partially or fully immersed in the test liquid (e.g., acids, alkalis, solvents) for a specified duration and at a controlled temperature.[18]
- Evaluation: After removal from the liquid and drying, the coating is examined for any changes in appearance, such as discoloration, blistering, softening, or loss of adhesion.[18] The resistance is rated based on the extent of these changes.

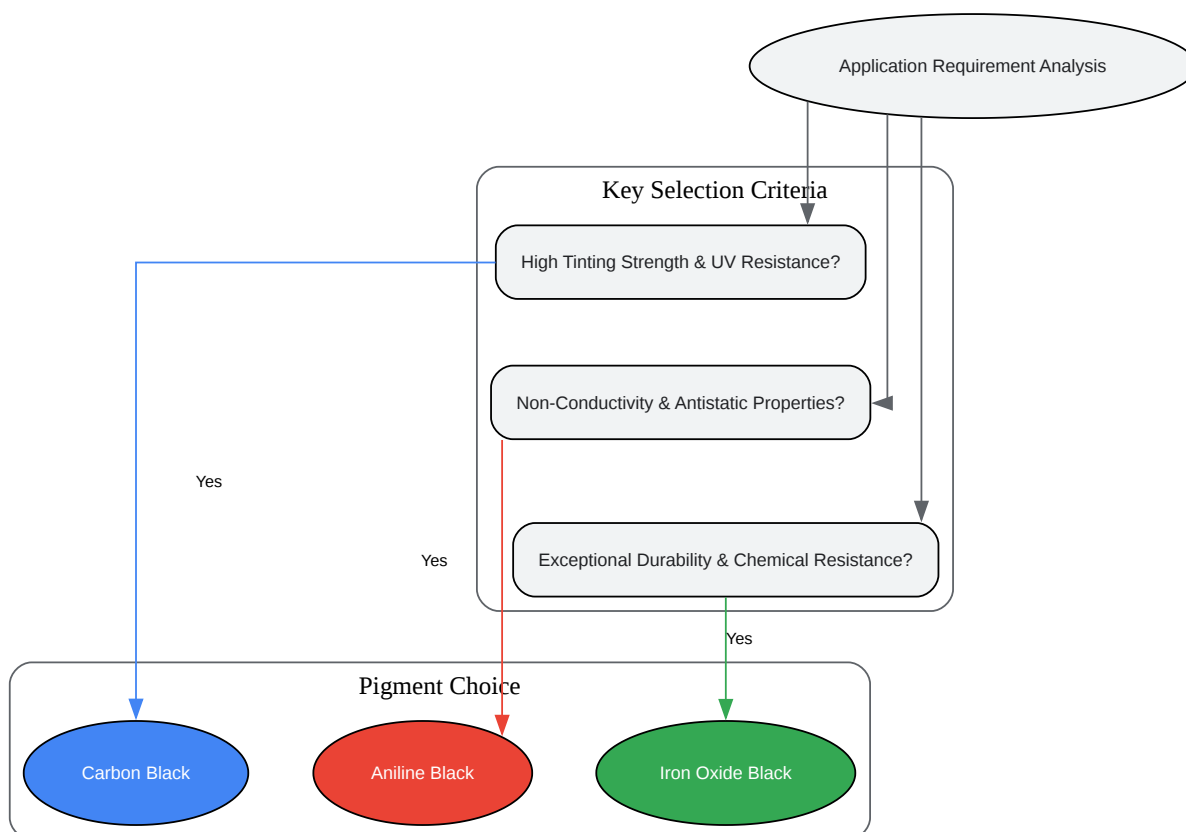
Electrical Resistivity (ASTM D257)

This test method covers the determination of the DC resistance or conductance of insulating materials.[21][22][23][24]

- Specimen and Electrode Preparation: A specimen of the material containing the pigment is prepared in a standard size and shape. Electrodes are applied to the specimen in a defined configuration.
- Measurement: A DC voltage is applied across the electrodes for a specified time, and the resulting current is measured.
- Calculation: The volume or surface resistivity is calculated from the measured resistance and the dimensions of the specimen and electrodes. This provides a quantitative measure of the material's insulating properties.

Signaling Pathway for Pigment Selection

The decision-making process for selecting the optimal black pigment involves a series of considerations based on the desired end-use application.



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Caption: A decision pathway for selecting a black pigment based on primary performance requirements.

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